

8-Bromooctanoic acid corrosion prevention storage

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Compound Focus: 8-Bromooctanoic acid

CAS No.: 17696-11-6

Cat. No.: S666759

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Chemical Profile of 8-Bromooctanoic Acid

The table below summarizes the key identifiers and physical properties of **8-Bromooctanoic acid** from the technical data sheets [1] [2] [3].

Property	Details
CAS Number	17696-11-6 [1] [2] [3]
Molecular Formula	$C_8H_{15}BrO_2$ [2] [3]
Molecular Weight	223.11 g/mol [2] [3]
Common Name	8-Bromocaprylic acid [1] [2]
Melting Point	35-37 °C [1] [3]
Boiling Point	147-150 °C at 2 mmHg [1] / 316.0 °C at 760 mmHg [3]
Appearance	Not specified in search results
Quality	97% [1]

Safety, Storage, and Handling

8-Bromooctanoic acid is classified as **corrosive** and requires stringent safety measures to prevent personal injury and environmental contamination [1] [3].

Hazard and Safety Information

- **Hazard Statements:** H314 - Causes severe skin burns and eye damage [3].
- **Safety Precautions:** The following personal protective equipment (PPE) is recommended [1] [3]:
 - **Eye and Face Protection:** Eyeshields and faceshields.
 - **Hand Protection:** Gloves.
 - **Respiratory Protection:** Use a respirator with type N100 (US) or type P3 (EN 143) cartridges, especially in poorly ventilated areas.
- **Signal Word:** **Danger** [1] [3].

Storage Guidelines

- **Storage Classification:** Store as a **Combustible, Corrosive** material [1].
- **Hazard Class:** 8 (Corrosive) [3].
- **Transport Identification:** RID/ADR: UN 3261, Packaging Group III [3].
- **Environmental Hazard:** Water Pollution Class (WGK) 3 - Highly hazardous to water [1] [3].

Frequently Asked Questions (FAQs)

Q1: What are the primary research applications of 8-Bromooctanoic acid?

It is primarily used as a **cross-linking reagent** and a chemical intermediate in organic synthesis. Specific applications include [1]:

- As a precursor in the biosynthesis of **lipoic acid** to prepare 8-mercaptooctanoic acid.
- To attach triple helix-forming oligonucleotides (TFOs) to other inhibitor molecules during their synthesis.

Q2: Is 8-Bromooctanoic acid used as a corrosion inhibitor?

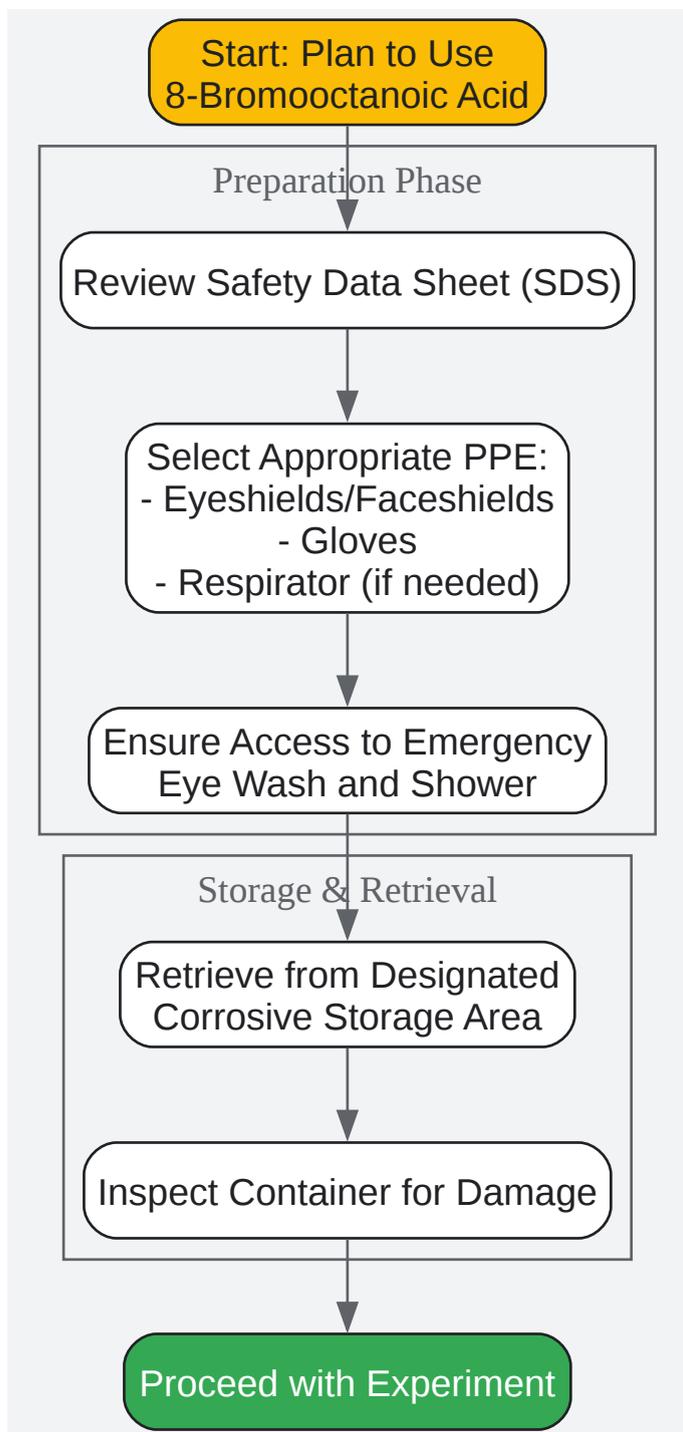
Based on the available search results, **there is no direct evidence** that **8-Bromooctanoic acid** is used as a corrosion inhibitor. The literature discusses "green corrosion inhibitors" and general inhibitor classifications, but does not mention this specific compound in that context [4] [5]. Its documented use is as a synthetic reagent in biochemistry and organic chemistry [1].

Q3: What should I do if 8-Bromooctanoic acid comes into contact with skin or eyes?

Immediate action is critical. The safety data sheet (SDS) advises to **flush with plenty of water** and seek medical attention immediately [3].

Experimental Workflow for Safe Handling

The diagram below outlines the critical steps for safely storing and preparing to handle **8-Bromooctanoic acid**.



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Troubleshooting Common Scenarios

- **Scenario: The compound has solidified at room temperature.**

- **Cause and Solution:** The melting point is 35-37°C [1] [3]. Gently warm the container in a controlled manner (e.g., in a warm water bath below 37°C) to re-liquefy it. Do not use excessive heat.
- **Scenario: You need to find more detailed safety information.**
 - **Action:** Always refer to the most current **Safety Data Sheet (SDS)** provided by the manufacturer for the specific batch you are using. The SDS contains comprehensive information on hazards, first-aid measures, and fire-fighting procedures.

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References

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